

# Reference standards for (2S,3S)-2-Hydroxy-3-methylpentanoic acid quantification

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (2S,3S)-2-Hydroxy-3-methylpentanoic acid

CAS No.: 51576-04-6

Cat. No.: B1584116

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## Sources

- [1. Fast and accurate quantitative organic acid analysis with LC-QTOF/MS facilitates screening of patients for inborn errors of metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pnas.org \[pnas.org\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. medrxiv.org \[medrxiv.org\]](#)
- [5. Untargeted Metabolomics-Based Screening Method for Inborn Errors of Metabolism using Semi-Automatic Sample Preparation with an UHPLC- Orbitrap-MS Platform - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. A Metabolomics Approach To Identify Metabolites Associated with Uremic Symptoms in Patients Receiving Maintenance Hemodialysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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- To cite this document: BenchChem. [Reference standards for (2S,3S)-2-Hydroxy-3-methylpentanoic acid quantification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584116/docs#reference-standards-for-2s-3s-2-hydroxy-3-methylpentanoic-acid-quantification>]

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